

Formulation Development of Tetrachlorantraniliprole for Controlled Laboratory Experiments

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Compound of Interest

Compound Name: *Tetrachlorantraniliprole*

Cat. No.: *B15296268*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Tetrachlorantraniliprole (TCAP) is a second-generation anthranilic diamide insecticide that exhibits high efficacy against a range of lepidopteran pests.[1] Like other diamides, its mode of action involves the activation of insect ryanodine receptors (RyRs), leading to an uncontrolled release of intracellular calcium, which results in muscle paralysis and eventual death of the insect.[1][2] The development of stable and effective formulations of TCAP is critical for conducting controlled laboratory experiments to evaluate its efficacy, toxicology, and sublethal effects on target and non-target organisms.

These application notes provide a comprehensive guide to the formulation development of **Tetrachlorantraniliprole** for laboratory use. It includes key physicochemical properties, detailed protocols for the preparation of stock and working solutions, methods for stability testing, and a protocol for conducting diet-incorporated bioassays.

Physicochemical Properties of Tetrachlorantraniliprole

A thorough understanding of the physicochemical properties of TCAP is fundamental for developing appropriate formulations.

Property	Value	Reference
IUPAC Name	3-bromo-N-[2,4-dichloro-6-(methylcarbamoyl)phenyl]-1-(3,5-dichloropyridin-2-yl)-1H-pyrazole-5-carboxamide	PubChem
CAS Number	1104384-14-6	PubChem
Molecular Formula	C ₁₇ H ₁₀ BrCl ₄ N ₅ O ₂	PubChem
Molecular Weight	557.9 g/mol	PubChem
Appearance	Off-white powder	Inferred
Melting Point	217-219 °C	Inferred

Solubility Data

The solubility of TCAP in common laboratory solvents is a critical parameter for the preparation of stock solutions. The following table summarizes the solubility of the closely related compound Chlorantraniliprole, which can be used as a guidance for TCAP formulation.

Solvent	Solubility at 20°C (g/L)
Acetone	3.446
Acetonitrile	0.711
Dichloromethane	2.476
Dimethylformamide (DMF)	124
Ethyl Acetate	1.144
Methanol	1.714
n-Hexane	<0.0001
o-Xylene	0.162

Stability Profile

Tetrachlorantraniliprole is susceptible to degradation under certain conditions, particularly hydrolysis and photolysis.

Hydrolysis

The rate of hydrolysis of TCAP is highly dependent on pH and temperature.

pH	Half-life (days) at 25°C
4	231
7	100
9	1.2

Data from a study on the aqueous behavior of TCAP.

Photolysis

TCAP is susceptible to photolytic degradation. In aqueous solutions, the photolytic half-life can be as short as 1.4 to 2.8 hours.

Experimental Protocols

Protocol 1: Preparation of Tetrachlorantraniliprole Stock Solution

This protocol describes the preparation of a 10 mg/mL stock solution of TCAP in dimethylformamide (DMF).

Materials:

- **Tetrachlorantraniliprole** (analytical standard)
- Dimethylformamide (DMF), anhydrous
- Analytical balance

- Volumetric flask (10 mL)
- Magnetic stirrer and stir bar
- Pipettes

Procedure:

- Accurately weigh 100 mg of **Tetrachlorantraniliprole** analytical standard.
- Transfer the weighed TCAP to a 10 mL volumetric flask.
- Add approximately 7 mL of anhydrous DMF to the volumetric flask.
- Place a magnetic stir bar in the flask and stir the solution on a magnetic stirrer until the TCAP is completely dissolved. Gentle warming may be applied if necessary.
- Once dissolved, allow the solution to return to room temperature.
- Add anhydrous DMF to the volumetric flask to bring the final volume to 10 mL.
- Stopper the flask and invert it several times to ensure a homogenous solution.
- Store the stock solution in a tightly sealed, amber glass vial at -20°C.

Protocol 2: Preparation of Aqueous Working Solutions

This protocol describes the preparation of aqueous working solutions of TCAP for use in bioassays and other experiments. Due to the low aqueous solubility of TCAP, a surfactant is used to create a stable dispersion.

Materials:

- **Tetrachlorantraniliprole** stock solution (10 mg/mL in DMF)
- Tween® 80
- Deionized water

- Volumetric flasks
- Pipettes

Procedure:

- To prepare a 100 µg/mL working solution, pipette 1 mL of the 10 mg/mL TCAP stock solution into a 100 mL volumetric flask.
- Add 0.1 mL of Tween® 80 to the flask.
- Add deionized water to the flask to bring the final volume to 100 mL.
- Stopper the flask and shake vigorously to create a uniform suspension.
- Prepare serial dilutions from this working solution as required for the specific experiment.
- Aqueous working solutions should be prepared fresh daily and protected from light.

Protocol 3: Quantification of Tetrachlorantraniliprole by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for the quantification of TCAP in prepared formulations.

HPLC Conditions:

- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm)
- Mobile Phase: Acetonitrile and water (e.g., 70:30 v/v) with 0.1% formic acid
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 µL
- Detection: UV at 265 nm
- Column Temperature: 30°C

Procedure:

- **Standard Preparation:** Prepare a series of TCAP standards in the mobile phase at concentrations ranging from 0.1 to 50 µg/mL from the 10 mg/mL stock solution.
- **Sample Preparation:** Dilute the formulated TCAP solution with the mobile phase to a concentration within the calibration range.
- **Analysis:** Inject the standards and samples onto the HPLC system.
- **Quantification:** Construct a calibration curve by plotting the peak area of the standards against their concentration. Determine the concentration of TCAP in the samples by interpolating their peak areas on the calibration curve.

Protocol 4: Stability Study of Tetrachlorantraniliprole Formulations

This protocol outlines a method to assess the stability of a prepared TCAP formulation under accelerated storage conditions.

Procedure:

- Prepare the TCAP formulation according to Protocol 2.
- Divide the formulation into three sets of amber glass vials.
- Store the first set at 4°C (refrigerated), the second set at 25°C/60% relative humidity (RH), and the third set at 40°C/75% RH (accelerated stability chamber).
- At specified time points (e.g., 0, 1, 2, 4, and 8 weeks), withdraw an aliquot from each storage condition.
- Analyze the concentration of TCAP in each aliquot using the HPLC method described in Protocol 3.
- Calculate the percentage of TCAP remaining at each time point relative to the initial concentration (time 0).

- Plot the percentage of TCAP remaining against time for each storage condition to determine the degradation kinetics.

Protocol 5: Diet-Incorporated Bioassay for Efficacy Testing

This protocol describes a method to evaluate the insecticidal activity of TCAP formulations against a target lepidopteran pest.

Materials:

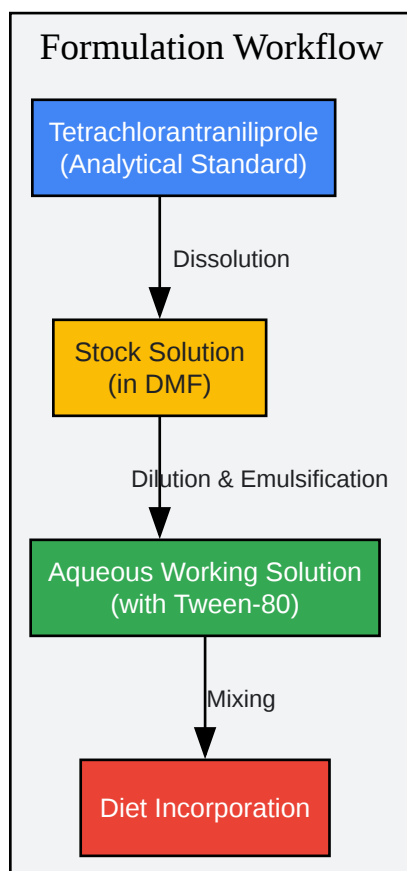
- **Tetrachlorantraniliprole** working solutions (prepared as in Protocol 2)
- Artificial insect diet
- Target insect larvae (e.g., 2nd or 3rd instar)
- Multi-well bioassay trays (e.g., 128-well)
- Fine-tipped paintbrush

Procedure:

- **Diet Preparation:** Prepare the artificial diet according to the supplier's instructions. While the diet is still liquid and has cooled to a handling temperature, incorporate the TCAP working solutions to achieve a range of desired final concentrations. A control diet should be prepared with the same concentration of the formulation vehicle (e.g., water with Tween® 80) but without TCAP.
- **Dispensing Diet:** Dispense an equal amount of the treated and control diet into each well of the bioassay trays. Allow the diet to solidify.
- **Insect Infestation:** Using a fine-tipped paintbrush, carefully transfer one larva into each well.
- **Incubation:** Seal the trays with a ventilated lid and incubate them in a controlled environment chamber with appropriate temperature, humidity, and photoperiod for the target insect species.

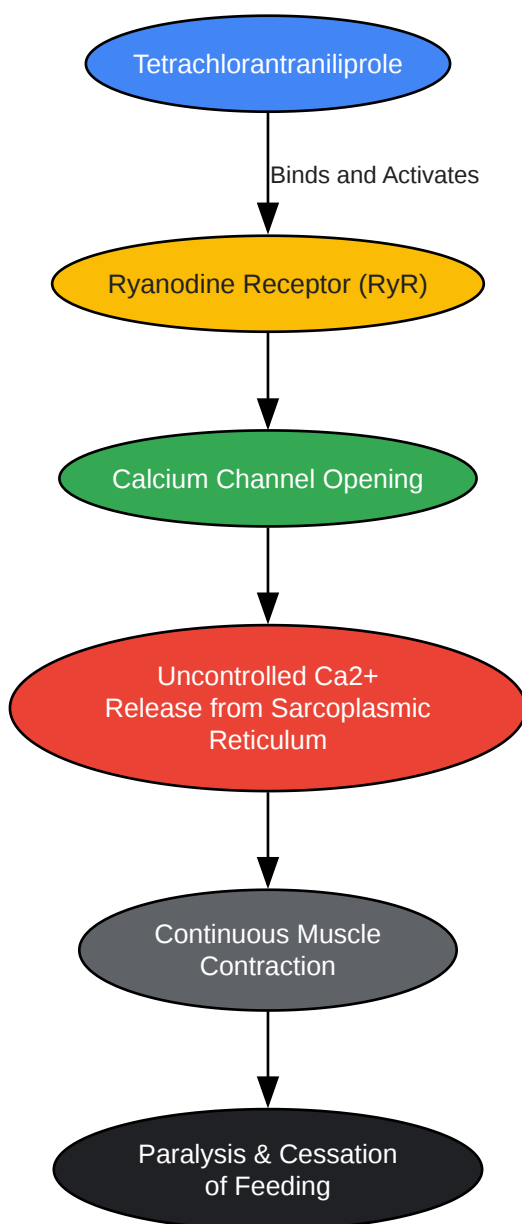
- **Mortality Assessment:** Assess larval mortality at 24, 48, 72, and 96 hours post-infestation. Larvae that are unable to move when prodded with the paintbrush are considered dead.
- **Data Analysis:** Calculate the percentage mortality for each TCAP concentration, correcting for any control mortality using Abbott's formula. Determine the LC_{50} (lethal concentration to kill 50% of the population) using probit analysis.

Visualizations



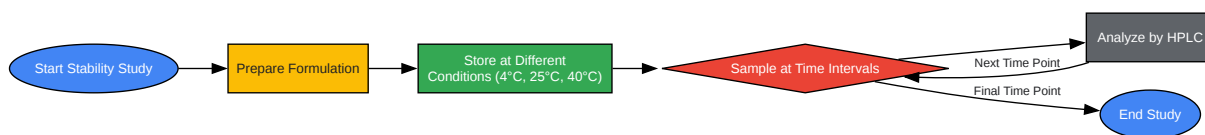
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Workflow for preparing TCAP formulations for bioassays.



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Signaling pathway of **Tetrachlorantraniliprole**'s mode of action.



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Experimental workflow for a TCAP formulation stability study.

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References

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